

A Comprehensive Technical Guide to Creatinine Hydrochloride

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Compound of Interest

Compound Name: *Creatinine hydrochloride*

Cat. No.: *B097593*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough overview of **creatinine hydrochloride**, a compound of significant interest in various scientific domains. This document details its chemical identity, physicochemical properties, synthesis, and biological relevance, presenting the information in a clear and accessible format for researchers, scientists, and professionals in drug development.

Chemical Identity and Physicochemical Properties

Creatinine hydrochloride is the hydrochloride salt of creatinine, the metabolic breakdown product of creatine and phosphocreatine.^[1] Its formation as a salt enhances its solubility characteristics. While creatinine itself is a well-studied biomarker for renal function, the hydrochloride form is primarily utilized in laboratory and research settings.

Chemical Data

Below is a summary of the key chemical identifiers for **creatinine hydrochloride**.

Identifier	Value	Reference
CAS Number	19230-81-0	[2] [3]
Molecular Formula	C ₄ H ₈ ClN ₃ O	[2]
Molecular Weight	149.58 g/mol	
IUPAC Name	2-amino-1-methyl-4-oxo-4,5-dihydro-1H-imidazol-3-ium chloride	
Synonyms	1-Methylglycocyamidine hydrochloride, 1-Methylhydantoin-2-imide hydrochloride	

Physicochemical Properties

This table summarizes the key physicochemical properties of creatinine. Data for the hydrochloride salt is limited; therefore, properties of the parent compound, creatinine, are also provided for reference.

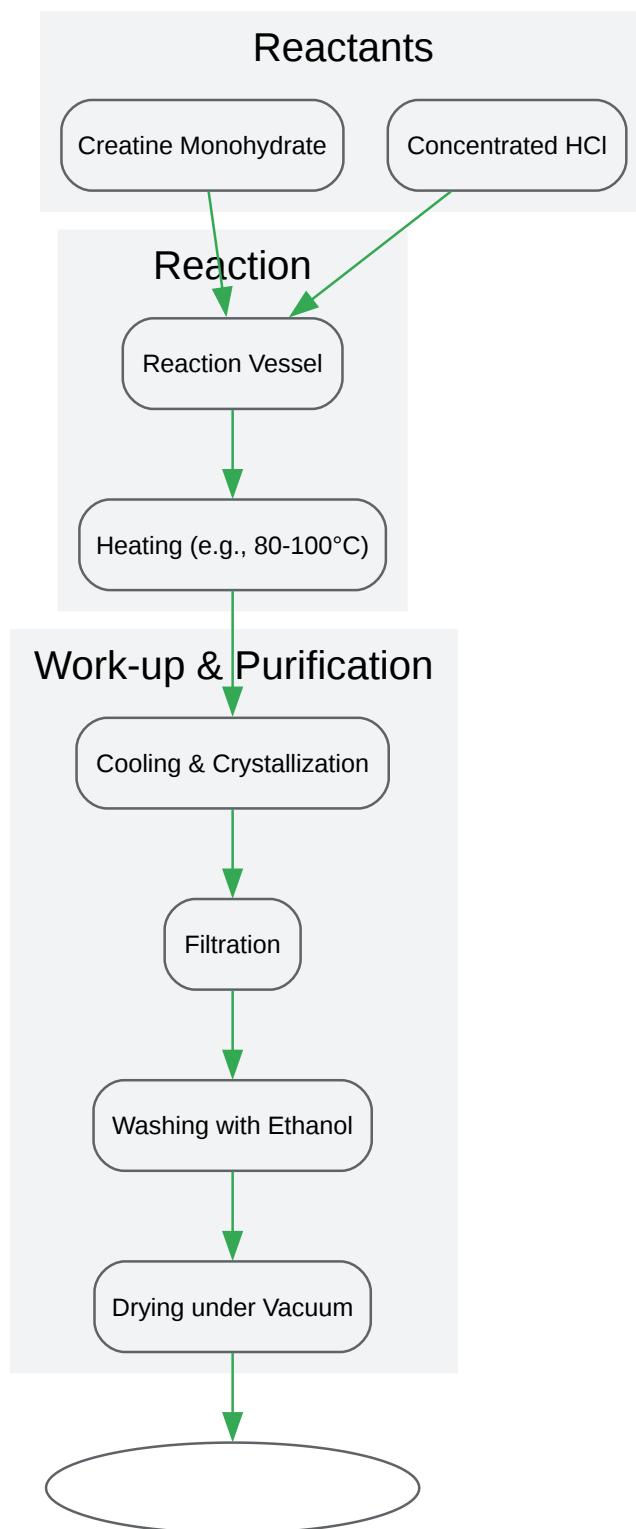
Property	Value (Creatinine)	Value (Creatinine Hydrochloride)	Reference
Melting Point	303 °C (decomposes)	Not Available	[4]
Solubility in Water	80.1 mg/mL at 16 °C	Higher than creatinine	[4] [5]
logP	-1.76	Not Available	[4]
pKa	Not Available	Not Available	

Experimental Protocols

Synthesis of Creatinine Hydrochloride

The synthesis of **creatinine hydrochloride** is often achieved through the acid-catalyzed cyclization of creatine. The following is a representative experimental workflow for its preparation.

Experimental Workflow for Creatinine Hydrochloride Synthesis

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A generalized workflow for the synthesis of **creatinine hydrochloride**.

Methodology:

- Reaction Setup: Creatine monohydrate is suspended in a suitable solvent, often water or a lower alcohol.
- Acidification: Concentrated hydrochloric acid is added to the suspension. The molar ratio of creatine to HCl is typically 1:1.
- Heating: The mixture is heated to reflux for a specified period to facilitate the cyclization of creatine to creatinine.
- Crystallization: The reaction mixture is cooled, often in an ice bath, to induce the crystallization of **creatinine hydrochloride**.
- Isolation: The crystalline product is isolated by filtration.
- Purification: The crude product is washed with a cold solvent, such as ethanol, to remove impurities.
- Drying: The purified **creatinine hydrochloride** is dried under vacuum to remove residual solvent.

Analytical Methods

The quantification of creatinine is crucial in clinical and research settings. High-Performance Liquid Chromatography (HPLC) is a widely used and accurate method.

HPLC Method for Creatinine Quantification:

- Column: A C18 reverse-phase column is commonly employed.
- Mobile Phase: A typical mobile phase consists of a buffer solution (e.g., phosphate buffer) and an organic modifier (e.g., acetonitrile).
- Detection: UV detection at a wavelength of approximately 210-234 nm is used.
- Sample Preparation: Biological samples are often deproteinized, typically with acetonitrile, prior to injection.

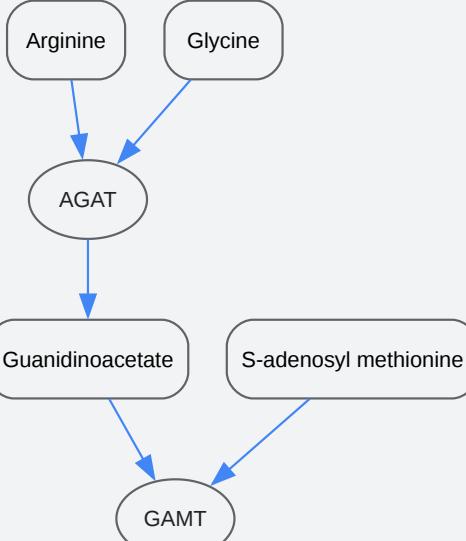
Biological Context and Signaling Pathways

Creatinine hydrochloride, as a salt of creatinine, is primarily of interest due to the biological significance of creatinine itself. Creatinine is the end product of creatine metabolism and is excreted from the body via the kidneys.^[1] Its clearance rate from the blood is a key indicator of glomerular filtration rate (GFR), a measure of kidney function.

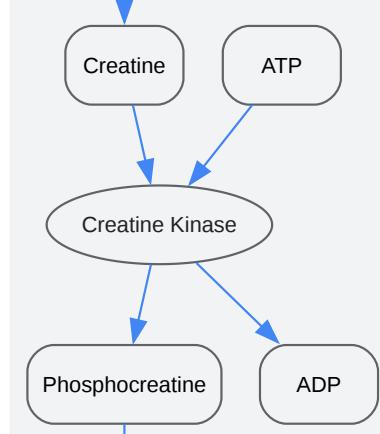
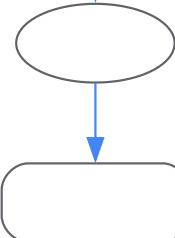
Specific signaling pathways directly modulated by **creatinine hydrochloride** are not well-documented. However, understanding the metabolic pathway of its parent compound, creatine, is essential for researchers in drug development and related fields.

Creatine Metabolism and Creatinine Formation

Synthesis (Liver & Kidneys)



Muscle Tissue

Non-enzymatic
cyclization[Click to download full resolution via product page](#)

The metabolic pathway of creatine to creatinine.

Pathway Description:

- **Synthesis of Creatine:** The biosynthesis of creatine begins in the kidneys and is completed in the liver. It involves two key enzymes: L-arginine:glycine amidinotransferase (AGAT) and guanidinoacetate N-methyltransferase (GAMT).[6][7][8]
- **Transport to Muscle:** Creatine is transported via the bloodstream to tissues with high energy demands, primarily skeletal muscle.[7]
- **Phosphorylation:** In muscle cells, creatine is phosphorylated by creatine kinase (CK) to form phosphocreatine, a high-energy phosphate storage molecule.[7]
- **Creatinine Formation:** Phosphocreatine and, to a lesser extent, creatine undergo a spontaneous, non-enzymatic cyclization to form creatinine.[6]
- **Excretion:** Creatinine is released from muscle into the bloodstream and is subsequently filtered by the kidneys and excreted in the urine.[1]

Conclusion

Creatinine hydrochloride is a valuable compound for researchers, particularly in the fields of analytical chemistry and as a reference standard. While it does not have a direct, well-defined role in biological signaling, its relationship to creatinine and the broader context of creatine metabolism make it a subject of importance. This guide has provided a comprehensive overview of its chemical data, experimental protocols, and biological relevance to aid scientists and drug development professionals in their research endeavors.

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